

Application Notes: Quantitative Analysis of Iodoform Reaction Products

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Compound of Interest

Compound Name: Iodoform

Cat. No.: B1672029

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Introduction

The **iodoform** (or haloform) reaction is a well-established chemical test for the identification of methyl ketones ($R-CO-CH_3$) and secondary alcohols with a methyl group in the alpha position ($R-CH(OH)-CH_3$), which are oxidizable to methyl ketones.^{[1][2]} Ethanol and acetaldehyde also yield a positive result. The reaction produces a characteristic yellow precipitate of **iodoform** (triiodomethane, CHI_3).^[1] While traditionally a qualitative test, the **iodoform** reaction can be adapted for the precise quantification of susceptible compounds. This is particularly valuable in pharmaceutical analysis, quality control, and process monitoring where the concentration of such analytes is critical.

This document provides detailed protocols for several quantitative methods based on the **iodoform** reaction, including spectrophotometry, gas chromatography, and titrimetry. It also presents typical analytical method validation data to guide researchers in applying these techniques.

Principle of the Reaction

In the presence of a base and iodine, a methyl ketone or a compound that can be oxidized to a methyl ketone undergoes halogenation. The methyl group is successively iodinated to form a triiodomethyl intermediate. Subsequent cleavage by a hydroxide ion yields a carboxylate salt

and a precipitate of **iodoform** (CHI_3).^[2] The amount of **iodoform** produced is stoichiometric to the initial amount of the analyte, allowing for quantification.

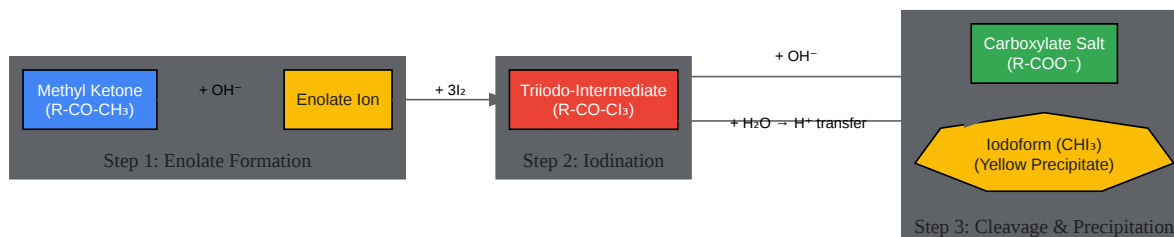


Figure 1. Iodoform Reaction Mechanism

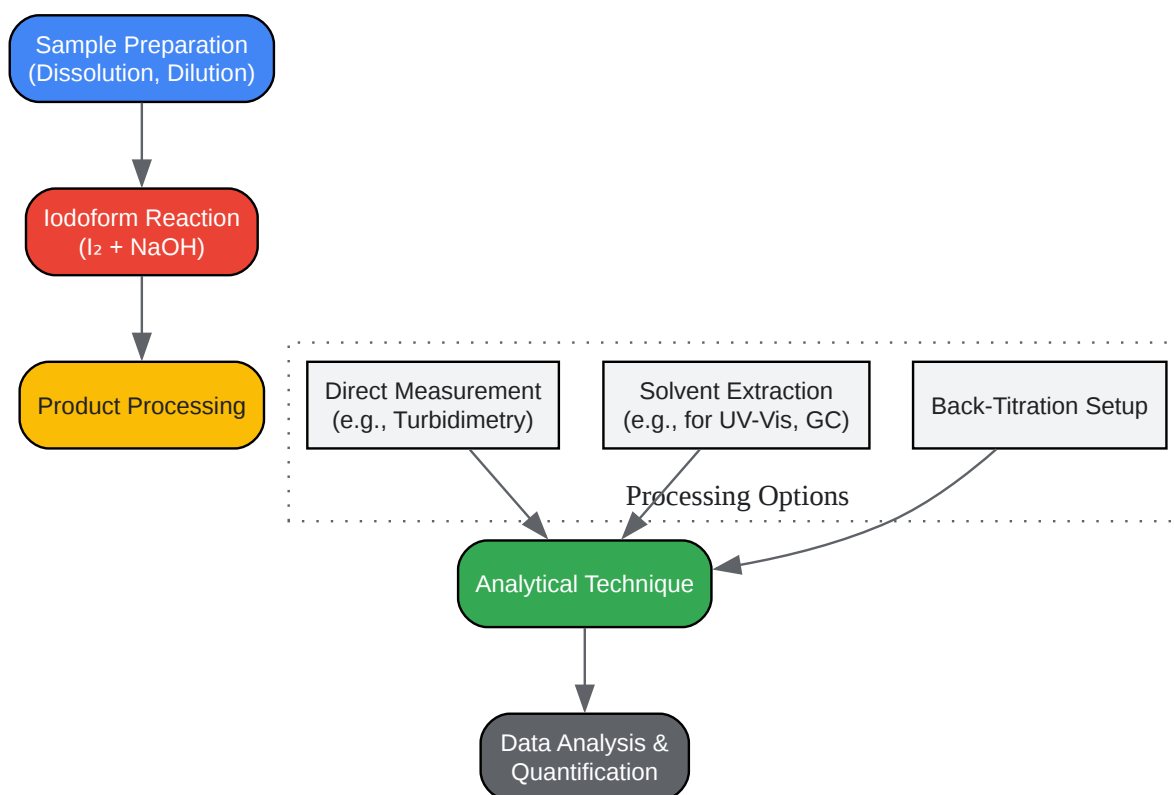


Figure 2. General Quantitative Workflow

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References

- 1. Iodoform Test - Principle, Methods and Examples. [allen.in]
- 2. Fast and Reliable Salt Iodine Measurement: Evaluation of the Wyd Iodine Checker in Comparison with Iodometric Titration | Semantic Scholar [semanticscholar.org]
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